

Application Notes and Protocols for Sodium Methotrexate Dosage Calculation in Murine Models

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Compound of Interest

Compound Name: Sodium Methotrexate

Cat. No.: B012208

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide for the calculation and administration of **sodium methotrexate** (MTX) in mouse models, a critical component in preclinical studies for oncology, autoimmune diseases, and inflammatory conditions. Accurate dosing is paramount for obtaining reproducible and reliable data while ensuring animal welfare.

Mechanism of Action

Methotrexate's primary mechanism of action is the competitive inhibition of dihydrofolate reductase (DHFR), an enzyme essential for the conversion of dihydrofolate to tetrahydrofolate. [1][2] Tetrahydrofolate is a key cofactor in the synthesis of purine nucleotides and thymidylate, which are vital for DNA synthesis, repair, and cellular replication. [1] By disrupting this pathway, methotrexate preferentially targets rapidly proliferating cells, such as cancerous cells and activated immune cells. [1][2] In the context of autoimmune diseases, MTX is also thought to exert anti-inflammatory effects by promoting the release of adenosine, which can suppress T-cell activation and B-cell function. [1][2]

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Caption: Simplified diagram of Methotrexate's mechanism of action.

Dosage and Administration in Murine Models

The optimal dosage and administration schedule for methotrexate can vary significantly depending on the mouse strain, age, disease model, and experimental objectives. The following tables summarize common dosage ranges reported in preclinical studies. It is crucial to consult relevant literature and institutional guidelines when designing experiments.

Table 1: Methotrexate Dosage in Autoimmune and Inflammatory Mouse Models

Mouse Model	Strain	Dosage (mg/kg)	Administration Route	Dosing Schedule	Reference
Collagen-Induced Arthritis (CIA)	DBA/1J	2, 10, 20, or 50	Subcutaneous (s.c.)	Once weekly for 6 weeks	[1] [3]
Collagen-Induced Arthritis (CIA)	(Balb/c x B10.Q)F1 and B10.Q	Titrated doses	Not specified	Started 1 day after disease onset for 14 days	[1]
Experimental Autoimmune Encephalomyelitis (EAE)	BALB/c	Titrated doses	Not specified	Started 1 day after disease onset for 14 days	[1]
Experimental Systemic Lupus Erythematosus (SLE)	Not specified	2	Not specified	Once a week for 10 months	[1]

Table 2: Methotrexate Dosage in Oncology Mouse Models

Mouse Model	Strain	Dosage (mg/kg)	Administration Route	Dosing Schedule	Reference
General Anticancer Studies	Not specified	2.5 - 1000	Intraperitoneal (i.p.)	Bolus or infusion (24, 72, 168 h)	[4]
Pharmacokinetic Study	Female mice (mean weight 24g)	1 (days 1-4), 2 (days 5-8), 4 (duration of experiment)	Intraperitoneal (i.p.)	Daily	[5]

Table 3: Toxicity Data for Methotrexate in Mice

Parameter	Value	Route	Strain	Reference
LD50	94 mg/kg	Intraperitoneal (i.p.)	Not specified	[6][7]
LD50	146 mg/kg	Oral	Not specified	[8]
LD50 (5-week-old mice)	59 mg/kg	Not specified	Not specified	[9]
LD50 (16-week-old mice)	284 mg/kg	Not specified	Not specified	[9]
Maximally Tolerated Dose (10% body weight loss)	760 mg/kg (bolus) vs. 3.8 mg/kg (72h infusion)	Intraperitoneal (i.p.)	Not specified	[4]

Experimental Protocols

Preparation of Methotrexate for Injection

Materials:

- Methotrexate sodium salt powder
- Sterile, preservative-free 0.9% Sodium Chloride Injection, USP
- Sterile vials
- Sterile syringes and needles (e.g., 27-gauge)
- Personal Protective Equipment (PPE): lab coat, gloves, safety glasses

Procedure:

- Reconstitution: For most applications, use preservative-free methotrexate.[1] Reconstitute the methotrexate sodium salt powder with sterile, preservative-free 0.9% Sodium Chloride Injection to a desired stock concentration. A common stock concentration is 1 mg/mL.[1][6] If

necessary, the pH can be adjusted to approximately 8.5 with sodium hydroxide or hydrochloric acid.[\[1\]](#)

- **Dilution:** Based on the individual mouse's body weight and the desired dosage, calculate the required volume of the methotrexate stock solution. Further dilute the stock solution with sterile 0.9% Sodium Chloride Injection to a final volume suitable for the chosen administration route (typically 100-200 µL for intraperitoneal or subcutaneous injection).[\[1\]](#)
- **Storage:** Protect the reconstituted methotrexate solution from light. For short-term storage, refrigeration at 2-8°C is recommended.[\[1\]](#) For longer-term storage, consult the manufacturer's instructions; some preparations can be stored at -20°C.[\[10\]](#)

Dosage Calculation

Formula:

Volume to inject (mL) = (Desired dose (mg/kg) x Mouse weight (kg)) / Concentration of MTX solution (mg/mL)

Example Calculation:

- Desired dose: 10 mg/kg
- Mouse weight: 25 g (0.025 kg)
- Concentration of MTX solution: 1 mg/mL

Volume to inject (mL) = (10 mg/kg * 0.025 kg) / 1 mg/mL = 0.25 mL

Administration of Methotrexate to Mice

Pre-Administration Checklist:

- Accurately weigh each mouse before administration.[\[1\]](#)
- Properly restrain the mouse to minimize stress and ensure accurate injection.[\[1\]](#)
- Use a new sterile syringe and needle for each animal to prevent cross-contamination.[\[1\]](#)

Administration Routes:

- Intraperitoneal (i.p.) Injection: Hold the mouse firmly by the scruff of the neck, allowing its hindquarters to rest on a firm surface. Tilt the mouse slightly head-down and inject into the lower right or left quadrant of the abdomen, avoiding the midline to prevent damage to the bladder or cecum. Gently aspirate to ensure no fluid or blood is drawn back before slowly injecting the solution.^[1]
- Subcutaneous (s.c.) Injection: Grasp a fold of skin over the back, between the shoulder blades, to form a "tent." Insert the needle at the base of the tented skin, parallel to the spine. Gently aspirate to check for blood, then inject the solution.^[1]
- Intravenous (i.v.) Injection (Tail Vein): This route requires significant skill and proper restraint. Warming the tail with a heat lamp or warm water can help dilate the veins. Place the mouse in a suitable restrainer and clean the tail with an alcohol wipe. Insert the needle into one of the lateral tail veins and slowly inject the solution.^[1]

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Caption: Generalized workflow for Methotrexate administration in mice.

Monitoring for Toxicity

Close monitoring of animals is essential, as methotrexate can cause significant toxicity.

- **Body Weight:** Body weight loss is a primary indicator of MTX-induced toxicity. Mice should be weighed daily or at regular intervals. A significant drop in body weight (e.g., >15-20%) may require a dose reduction or euthanasia.[1][4]
- **Clinical Signs:** Observe mice for signs of distress, including lethargy, ruffled fur, hunched posture, and diarrhea.[1]
- **Hematological Effects:** Methotrexate can suppress hematopoiesis, leading to anemia, leukopenia, and thrombocytopenia.[6]

Conclusion

The successful administration of methotrexate in mouse models hinges on meticulous preparation, accurate dosing, and diligent monitoring. The protocols and data presented here offer a comprehensive guide for researchers. However, it is imperative to adapt these guidelines to the specific experimental context and to adhere to all institutional animal care and use committee (IACUC) regulations.

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